

Icmt-IN-14: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	Icmt-IN-14	
Cat. No.:	B15136209	Get Quote

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Icmt-IN-14**, a potent inhibitor of Isoprenylcysteine carboxyl methyltransferase (Icmt). Included are supplier details, key technical data, experimental protocols, and pathway diagrams to facilitate its application in preclinical research.

Supplier Information and Chemical Properties

Icmt-IN-14 is available from various chemical suppliers. Researchers should always refer to the supplier's specific datasheet for the most accurate and up-to-date information.

Supplier	CAS Number
MedchemExpress	1313602-97-9
Sigma-Aldrich	Not specified
CymitQuimica	Not specified

Quantitative Data Summary

The following table summarizes the key quantitative data for **Icmt-IN-14**, compiled from available datasheets and publications.



Parameter	Value	Notes
IC50	0.025 μΜ	Half-maximal inhibitory concentration against lcmt enzyme activity.[1]
Purity	≥95% (HPLC)	As specified by most suppliers.
Molecular Formula	C21H26N2O3 (Icmt-IN-19 as a representative analogue)	The exact formula for Icmt-IN- 14 was not readily available, this is for a closely related compound.
Molecular Weight	354.44 g/mol (Icmt-IN-19 as a representative analogue)	The exact molecular weight for Icmt-IN-14 was not readily available, this is for a closely related compound.
Solubility	Soluble in DMSO	Prepare stock solutions in DMSO. Further dilution in aqueous buffers may be possible depending on the experimental requirements.
Storage	-20°C	Store in a tightly sealed container, protected from light.

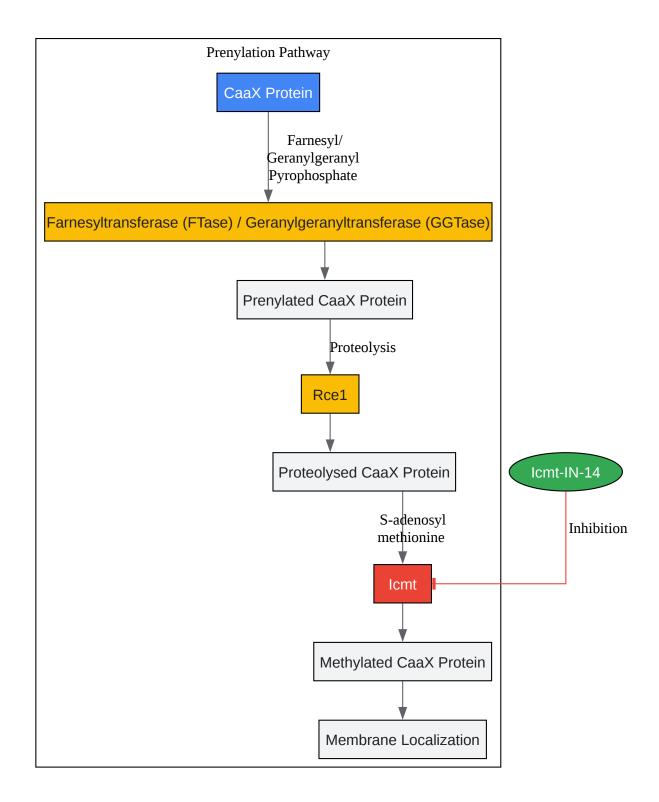
Mechanism of Action and Signaling Pathway

Icmt-IN-14 is an inhibitor of Isoprenylcysteine carboxyl methyltransferase (Icmt), an enzyme that catalyzes the final step in the post-translational modification of proteins containing a C-terminal CaaX motif.[2][3] This modification, known as prenylation, is crucial for the proper subcellular localization and function of many important signaling proteins, including members of the Ras superfamily of small GTPases.[2][4][5]

By inhibiting Icmt, **Icmt-IN-14** prevents the carboxylmethylation of farnesylated or geranylgeranylated proteins.[5] This leads to the mislocalization of these proteins from the cell membrane to the cytoplasm, thereby disrupting their downstream signaling pathways.[4] The disruption of Ras signaling, a key pathway in cell proliferation and survival, makes Icmt a



compelling target for anticancer drug development.[2][4][5] Inhibition of Icmt has been shown to induce cell cycle arrest and apoptosis in cancer cells.[3]





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Figure 1: The CaaX protein prenylation pathway and the inhibitory action of Icmt-IN-14.

Experimental Protocols In Vitro Icmt Enzyme Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **Icmt-IN-14** on Icmt enzyme in vitro.

Materials:

- Recombinant human lcmt enzyme
- S-farnesyl-L-cysteine (SFC) or other suitable substrate
- S-[3H-methyl]-adenosyl-L-methionine ([3H]SAM)
- Icmt-IN-14
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, 1 mM EDTA)
- · Scintillation cocktail
- Scintillation counter

Procedure:

- Prepare a stock solution of Icmt-IN-14 in DMSO.
- Create a serial dilution of Icmt-IN-14 in the assay buffer.
- In a microplate, combine the recombinant lcmt enzyme, the substrate (SFC), and the various concentrations of **lcmt-IN-14** or DMSO (vehicle control).
- Initiate the reaction by adding [3H]SAM.
- Incubate the reaction mixture at 37°C for a specified time (e.g., 30-60 minutes).



- Stop the reaction by adding a suitable stop solution (e.g., 1 M HCl).
- Extract the methylated substrate using an organic solvent (e.g., ethyl acetate).
- Transfer the organic phase to a scintillation vial.
- Evaporate the solvent.
- Add scintillation cocktail and measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each concentration of Icmt-IN-14 and determine the IC₅₀ value.



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